

# physical properties: boiling point and density of crotyl mercaptan

Author: BenchChem Technical Support Team. Date: December 2025



# Technical Guide: Physical Properties of Crotyl Mercaptan

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **crotyl mercaptan** (CAS No. 5954-72-3), specifically its boiling point and density. This information is critical for professionals in drug development and chemical research who require precise data for reaction modeling, process design, and safety assessments.

## **Core Physical Properties**

**Crotyl mercaptan**, also known as 2-butene-1-thiol, is an organosulfur compound with the chemical formula C<sub>4</sub>H<sub>8</sub>S. The following table summarizes its key physical properties.

Property	Value	Conditions
Boiling Point	101.3°C	At 760 mmHg
99-102°C	(E)-isomer	
Density	0.862 g/mL	Not specified, assumed at standard conditions



### **Experimental Protocols**

While specific experimental protocols for the determination of these exact values for **crotyl mercaptan** are not detailed in publicly available literature, standard methodologies for determining the boiling point and density of liquids are well-established.

### **Boiling Point Determination**

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and effective method for this determination, especially with small sample sizes, is the Thiele tube method.

#### Thiele Tube Method:

- Sample Preparation: A small amount of the liquid sample (less than 1 mL) is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed into the test tube with the open end submerged in the liquid.
- Apparatus Setup: The test tube is attached to a thermometer, ensuring the sample is level
  with the thermometer's bulb. This assembly is then placed in a Thiele tube containing a highboiling point liquid, such as mineral oil.
- Heating: The side arm of the Thiele tube is gently heated. The design of the tube allows for the circulation of the oil, ensuring uniform heating.
- Observation: As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. The heating is continued until the bubbling is rapid and continuous.
- Cooling and Measurement: The heat source is then removed. The liquid begins to cool, and
  the rate of bubbling will slow down. The boiling point is the temperature at which the bubbling
  stops and the liquid is drawn back into the capillary tube.

## **Density Determination**

The density of a liquid is its mass per unit volume. This can be determined using several methods, with the volumetric flask and balance method being straightforward and accurate.

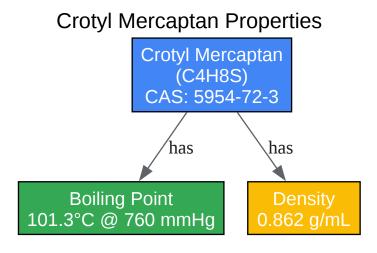
Volumetric Flask and Balance Method:



- Mass of Empty Flask: A clean and dry volumetric flask of a known volume (e.g., 10 mL or 25 mL) is weighed on an analytical balance to determine its mass.
- Filling the Flask: The volumetric flask is carefully filled with **crotyl mercaptan** until the bottom of the meniscus aligns with the calibration mark on the neck of the flask.
- Mass of Filled Flask: The filled volumetric flask is then re-weighed to determine the combined mass of the flask and the liquid.
- Calculation: The mass of the liquid is calculated by subtracting the mass of the empty flask from the mass of the filled flask. The density is then calculated by dividing the mass of the liquid by the known volume of the flask.

## **Logical Relationship Diagram**

The following diagram illustrates the logical relationship between **crotyl mercaptan** and its determined physical properties.



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Caption: Logical flow from the chemical entity to its physical properties.

 To cite this document: BenchChem. [physical properties: boiling point and density of crotyl mercaptan]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15372487#physical-properties-boiling-point-and-density-of-crotyl-mercaptan]



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